

Technical Monograph: Chrome Fast Blue GR & The Mordant Blue Series

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mordant Blue 18

Cat. No.: B12277993

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Classification, Chemical Architecture, and Application Protocols

Executive Summary & Disambiguation

Chrome Fast Blue GR belongs to the class of hydroxyazo mordant dyes. In the context of precision chemistry and histology, it is critical to distinguish between the specific trade name and the functional chemical class, as nomenclature varies by manufacturer and era.

- Primary Classification: C.I. **Mordant Blue 18**
- Color Index Number: C.I. 18090[1]
- Chemical Class: Monoazo (O,O'-dihydroxyazo metal-complex forming)[2]
- CAS Number: 6844-73-1 (Sodium salt)[1][2]
- Primary Application: Determination of metals (Al, Ga, Be) via fluorescence; histological staining of nuclear material; textile dyeing (wool/silk) with chromium mordants.[2]

Note on Ambiguity: Researchers often confuse "Chrome Fast Blue GR" with C.I. Mordant Blue 13 (Eriochrome Blue SE) or C.I. Mordant Blue 9. While chemically similar (both are

hydroxynaphthyl-azo-benzenesulfonic acid derivatives), Chrome Fast Blue GR specifically refers to the N-acetylated derivative (**Mordant Blue 18**).^[2]

Chemical Identity & Properties

Nomenclature and Synonyms

The suffix "GR" historically denotes a specific shade variance (German: Gelb-Rot, implying a blue with greenish-yellow to reddish undertones, typically a "Navy" shade).^[2]

Category	Identifiers
C.I. ^{[1][2][3][4][5][6][7][8][9][10][11][12]} Generic Name	C.I. Mordant Blue 18
C.I. Constitution No.	18090
CAS Registry No.	6844-73-1
Chemical Name	Sodium 4-acetamido-5-hydroxy-3-[(2-hydroxy-5-chlorophenyl)azo]-2,7-naphthalenedisulfonate
Common Synonyms	Chrome Fast Blue 2R, Fast Blue GR, Acid Chrome Blue GR, Tulachrome Fast Blue GR
Related Analogs	C.I. ^{[1][2]} Mordant Blue 13 (Eriochrome Blue SE); C.I. ^[7] Mordant Blue 9

Molecular Architecture

The dye functions as a tridentate ligand. The azo group (

) links a substituted phenol ring to a naphthalene disulfonic acid ring.^[2] The critical feature is the O,O'-dihydroxy configuration (hydroxyl groups ortho to the azo linkage), which allows the molecule to form stable chelate complexes ("lakes") with metal ions like

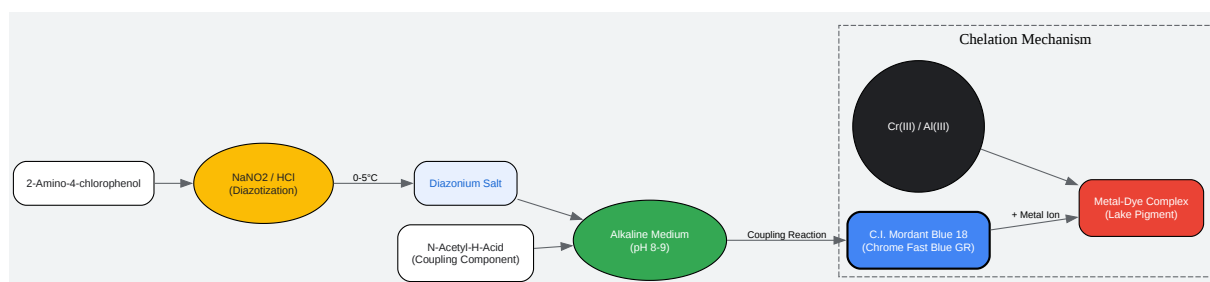
,

, and

.^[2]

Structural Synthesis Pathway

The synthesis involves the diazotization of 2-Amino-4-chlorophenol followed by coupling with N-Acetyl-H-Acid (4-acetamido-5-hydroxynaphthalene-2,7-disulfonic acid).[2]



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Figure 1: Synthesis and metallization pathway of C.I. **Mordant Blue 18**. The final complexation step is responsible for the 'fastness' and color shift.

Physicochemical Data Table

Property	Value / Description
Molecular Formula	
Molecular Weight	~559.87 g/mol
Solubility	Soluble in water (Magenta solution); Slightly soluble in ethanol.[1][2]
(Absorption)	~520–550 nm (pH dependent; shifts bathochromically upon metal chelation)
Acid/Base Behavior	H2SO4 (conc): Dark Blue Magenta (on dilution).NaOH: Bordeaux Red.[2]
Metal Sensitivity	High sensitivity to (interferes with pure blue shade).

Experimental Applications & Protocols

Protocol A: Histological Staining (Nuclear/Myelin)

Chrome Fast Blue GR, like its analog Eriochrome Cyanine R, can be used for staining nuclear chromatin and myelin sheaths when used with a ferric or chromic mordant.

Mechanism: The dye forms a cationic lake with Iron(III) or Chromium(III), which binds electrostatically to the phosphate groups of nucleic acids (DNA/RNA) and lipoproteins in myelin.[2]

Reagents:

- Staining Solution: 0.2% Chrome Fast Blue GR in 0.5% aqueous .
- Mordant (differentiation): 10% Iron Alum (Ferric Ammonium Sulfate).[2]
- Counterstain: Van Gieson's picro-fuchsin (optional).[2]

Workflow:

- Deparaffinize tissue sections and hydrate to distilled water.[\[2\]](#)
- Mordant in 10% Iron Alum for 10–20 minutes.
- Rinse briefly in distilled water.
- Stain in Chrome Fast Blue GR solution for 15–30 minutes at room temperature.
- Differentiate in 2% Iron Alum until nuclei are blue/black and background is pale. Control this step under a microscope.
- Wash in running tap water for 5–10 minutes (bluing step).
- Dehydrate, clear in xylene, and mount.

Result: Nuclei appear deep Navy Blue; Myelin appears Blue; Background is pale or counterstained red.

Protocol B: Fluorometric Determination of Aluminum

Mordant Blue 18 exhibits fluorescence when complexed with Aluminum (

), making it a valuable reagent for trace metal analysis.[\[2\]](#)

Self-Validating Check:

- Blank: The reagent blank (dye without metal) should exhibit minimal fluorescence.[\[2\]](#)
- Shift: Upon adding
, the emission peak should appear sharply at ~590–610 nm (orange-red fluorescence).[\[2\]](#)

Step-by-Step:

- Buffer Preparation: Acetate buffer (pH 4.5 – 5.0).[\[2\]](#)
- Reagent:

aqueous solution of Chrome Fast Blue GR.

- Procedure:
 - Mix 1.0 mL of sample solution (containing Al) with 2.0 mL buffer.[\[2\]](#)
 - Add 1.0 mL dye solution.[\[2\]](#)
 - Heat at 60°C for 10 minutes (accelerates complex formation).[\[2\]](#)
 - Cool to room temperature.[\[2\]](#)

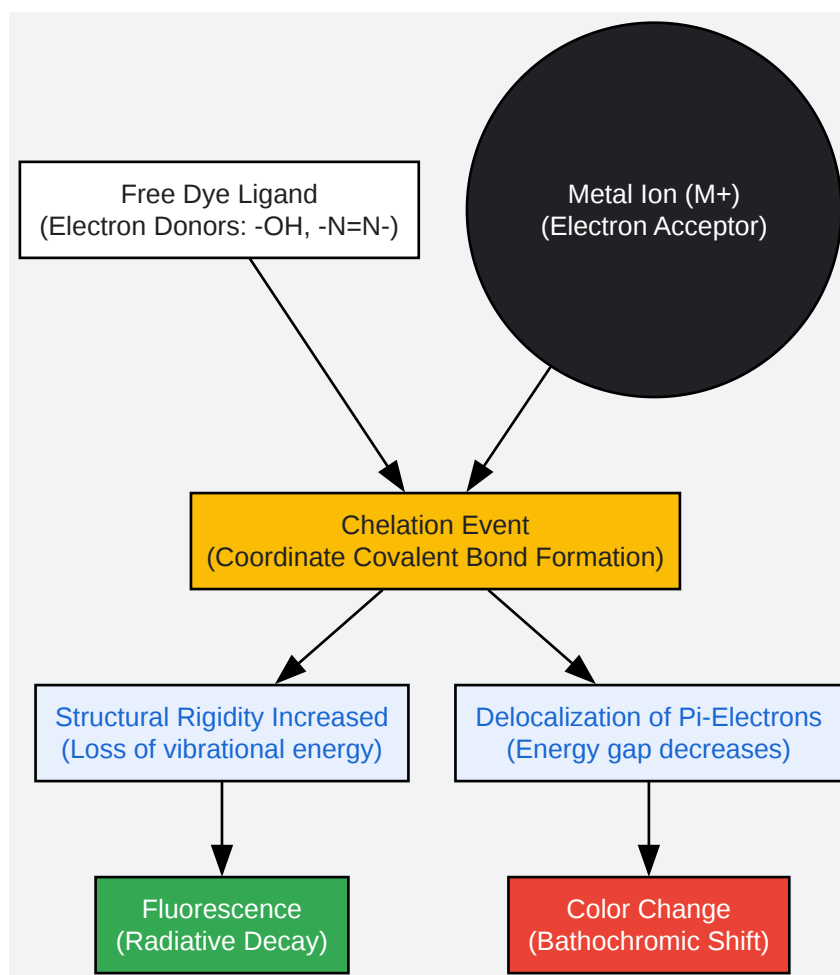
- Measurement: Excitation

nm; Emission

nm.[\[2\]](#)

Mechanistic Signaling & Causality

The utility of Chrome Fast Blue GR relies on the Bathochromic Shift (Red Shift) and Chelate Effect.[\[2\]](#)



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Figure 2: Physicochemical mechanism of action.[2] Chelation locks the azo structure, reducing non-radiative decay (leading to fluorescence) and altering the HOMO-LUMO gap (leading to color change).[2]

Safety & Handling (MSDS Summary)

- Hazard: Azo dyes can degrade into aromatic amines. Handle as a potential carcinogen/irritant.[2]
- PPE: Nitrile gloves, lab coat, and dust mask (N95) are mandatory to prevent inhalation of dye powder.
- Disposal: Do not flush. Dispose of as hazardous chemical waste (heavy metal content if mordanted).[2]

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